

preparing Mycro1 stock solution for research

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Compound of Interest

Compound Name: Mycro1

Cat. No.: B1677581

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Application Notes and Protocols for Mycro1 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **Mycro1**, a small molecule inhibitor of the c-Myc/Max protein-protein interaction, for research purposes.

Data Presentation

Parameter	Value	Source
Molecular Formula	C ₁₉ H ₁₅ N ₅ O ₂	MedChemExpress
Molecular Weight	357.36 g/mol	MedChemExpress
IC ₅₀ (c-Myc/Max-DNA binding)	30 µM	[1][2]
Recommended Solvent	DMSO	MedChemExpress
Typical Working Concentration	10 - 20 µM	[1][2]
Storage of Stock Solution	-20°C or -80°C	General Lab Practice

Experimental Protocols

Protocol for Preparing Mycro1 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Mycro1** in DMSO.

Materials:

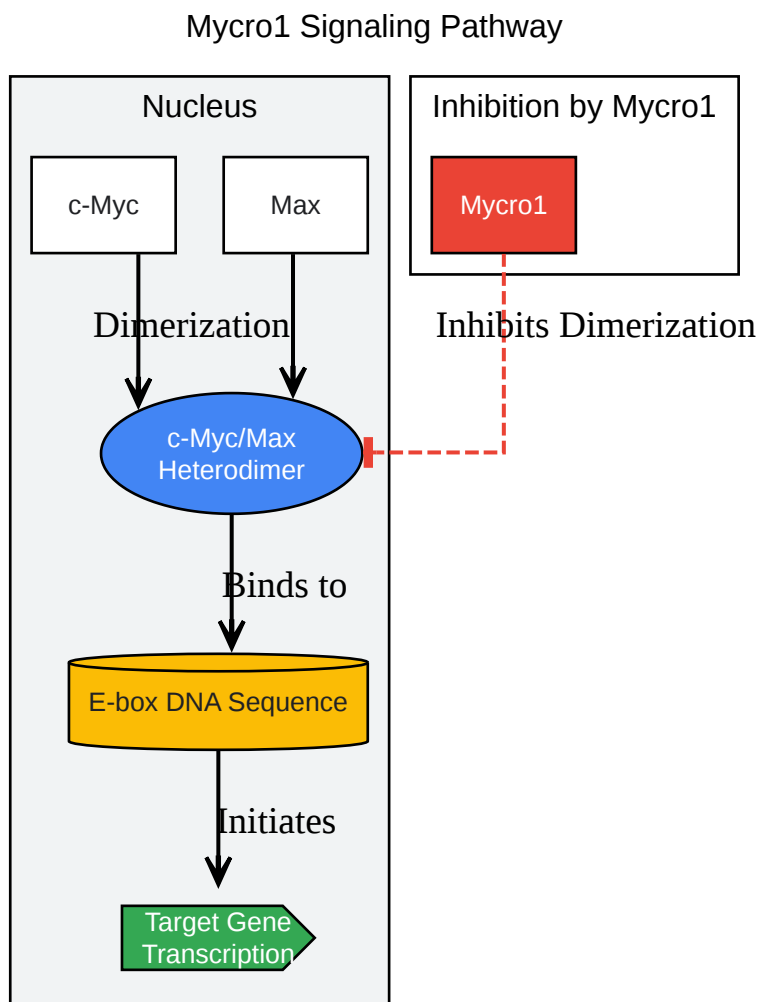
- **Mycro1** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Balance

Procedure:

- Calculate the required mass of **Mycro1**: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (g)} = \text{Molar Concentration (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} * 0.001 \text{ L} * 357.36 \text{ g/mol} = 0.0035736 \text{ g} = 3.57 \text{ mg}$
- Weigh **Mycro1**: Carefully weigh out the calculated amount of **Mycro1** powder using an analytical balance in a clean, sterile weigh boat or directly into a sterile microcentrifuge tube.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the **Mycro1** powder. For the example above, add 1 mL of DMSO to 3.57 mg of **Mycro1**.
- Ensure complete dissolution: Vortex the solution thoroughly until all the **Mycro1** powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes or cryovials.

- Storage: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Protect from light.

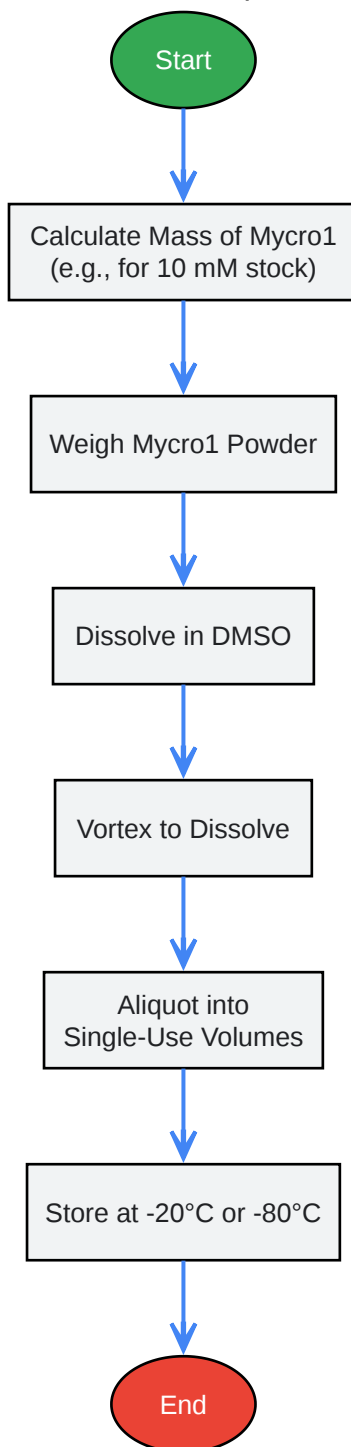
Mandatory Visualizations



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Caption: **Mycro1** inhibits the dimerization of c-Myc and Max, preventing DNA binding and gene transcription.

Mycro1 Stock Solution Preparation Workflow



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Caption: Workflow for the preparation of a **Mycro1** stock solution for research applications.

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References

- 1. Reconstitution of an E box-binding Myc:Max complex with recombinant full-length proteins expressed in Escherichia coli - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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